

# Technical Support Center: Tazemetostat (EPZ-6438) Synthesis & Impurity Control[1]

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## Compound of Interest

|                |                                                  |
|----------------|--------------------------------------------------|
| Compound Name: | 2,3-Dichloro-2'-morpholinomethyl<br>benzophenone |
| CAS No.:       | 898750-98-6                                      |
| Cat. No.:      | B1615207                                         |

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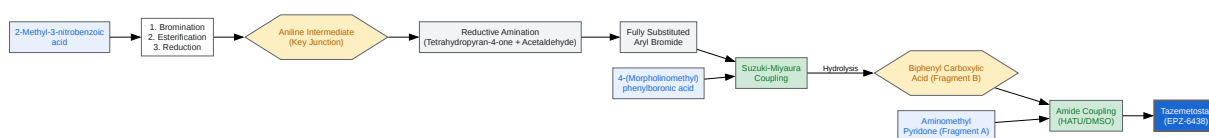
Current Status: Operational Ticket Focus: Minimizing Byproduct Formation in Intermediate Synthesis Assigned Specialist: Senior Application Scientist, Process Chemistry Division[1]

## Introduction: The Convergent Pathway

Welcome to the Tazemetostat Synthesis Support Center. This guide addresses the specific process chemistry challenges encountered during the scale-up of EPZ-6438.

The synthesis of Tazemetostat is convergent, relying on the coupling of two complex fragments: the Pyridone-Methylamine (Fragment A) and the Biphenyl-Carboxylic Acid (Fragment B).[1] High-purity isolation of these intermediates is critical, as downstream purification of the final API is complicated by the poor solubility of the pyridone core.[1]

## Master Synthesis Workflow



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Figure 1: Convergent synthesis strategy for Tazemetostat, highlighting the critical Suzuki and Amide coupling junctions.[1]

## Module 1: The Biphenyl System (Suzuki-Miyaura Coupling)

Context: The formation of the biphenyl core involves coupling a highly substituted aryl bromide with a morpholino-phenyl boronic acid.[1] Common Failure Mode: Formation of Impurity SZ-1 (Homocoupling Dimer) and Impurity SZ-2 (Protodeboronation).[1]

## Troubleshooting Guide: Impurity Profiling

| Symptom                                       | Probable Impurity                   | Root Cause                                                                                        | Corrective Action                                                                                                   |
|-----------------------------------------------|-------------------------------------|---------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------|
| New peak at RRT ~1.2 (High MW)                | Homocoupling Dimer (Biaryl ether)   | Oxygen presence in the reactor or excessive catalyst loading. <a href="#">[1]</a>                 | Sparging Protocol:<br>Switch from vacuum/backfill to subsurface sparging with Argon for 30 mins. Reduce Pd loading. |
| Peak at RRT ~0.8 (Mass = Product - Aryl Ring) | Protodeboronation (Des-boron arene) | Reaction temperature too high or base concentration too aggressive (high pH). <a href="#">[1]</a> | Base Switch: Replace with<br>or reduce water ratio.<br>Lower temp to 75°C.                                          |
| Black Precipitate early in reaction           | Palladium Black (Catalyst death)    | Ligand instability or poor solvent degassing. <a href="#">[1]</a>                                 | Ligand Stabilization:<br>Ensure excess ligand (e.g.,<br>or S-Phos) relative to Pd. <a href="#">[1]</a>              |

## Deep Dive: Controlling the Homocoupling Dimer

The homocoupling of the boronic acid is an oxidative process often facilitated by Pd(II) species in the presence of oxygen.

Optimized Protocol (Low-Impurity):

- Solvent System: Use 1,4-Dioxane/Water (4:1).[\[1\]](#) Avoid ethanol if transesterification is observed.[\[1\]](#)
- Degassing: Do NOT rely on simple sonication.[\[1\]](#) Use a subsurface sparge with Nitrogen or Argon for at least 30 minutes before adding the catalyst.[\[1\]](#)
- Catalyst Addition: Add  
(or similar) last, under a positive pressure of inert gas.[\[1\]](#)

- Temperature Ramp: Heat rapidly to 80-90°C. Slow heating promotes deboronation over cross-coupling.

## Module 2: Reductive Amination (The Aniline Core)

Context: Installing the tetrahydropyran and ethyl groups onto the aniline nitrogen (Intermediate 370 in patents). Common Failure Mode: Over-alkylation or Incomplete Conversion.<sup>[1]</sup>

### FAQ: Sequential Alkylation Strategy

Q: Why am I seeing significant diethyl impurity? A: This occurs if acetaldehyde is introduced before the tetrahydropyran ring is fully installed.<sup>[1]</sup> The steric bulk of the pyran ring is necessary to control the selectivity of the second alkylation.<sup>[1]</sup>

Q: The reaction stalls at the imine stage.<sup>[1]</sup> Should I add acid? A: Yes, but cautiously.

- Protocol: Use Acetic Acid (AcOH) as a catalyst (1-2 eq).
- Reducing Agent: Switch from Sodium Cyanoborohydride ( ) to Sodium Triacetoxyborohydride ( ). STAB is milder and less likely to reduce the ketone/aldehyde before it forms the imine.<sup>[1]</sup>

Step-by-Step Priority:

- React Aniline + 4-Oxanone + STAB + AcOH

Mono-alkylated intermediate.<sup>[1]</sup>

- Isolate or verify >98% conversion.
- Add Acetaldehyde + STAB

Desired Dialkyl Product.<sup>[1]</sup>

## Module 3: Final Amide Coupling (The Bottleneck)

Context: Coupling the Biphenyl Acid (Fragment B) with the Pyridone Methylamine (Fragment A). Common Failure Mode: Gelation/Precipitation leading to entrapment of impurities, or

Epimerization (though less risky here due to achiral benzylic position, regioselectivity remains key).[\[1\]](#)

## Troubleshooting Guide: Solubility & Reagents

The pyridone moiety has high lattice energy and poor solubility in non-polar solvents (DCM, EtOAc).[\[1\]](#)

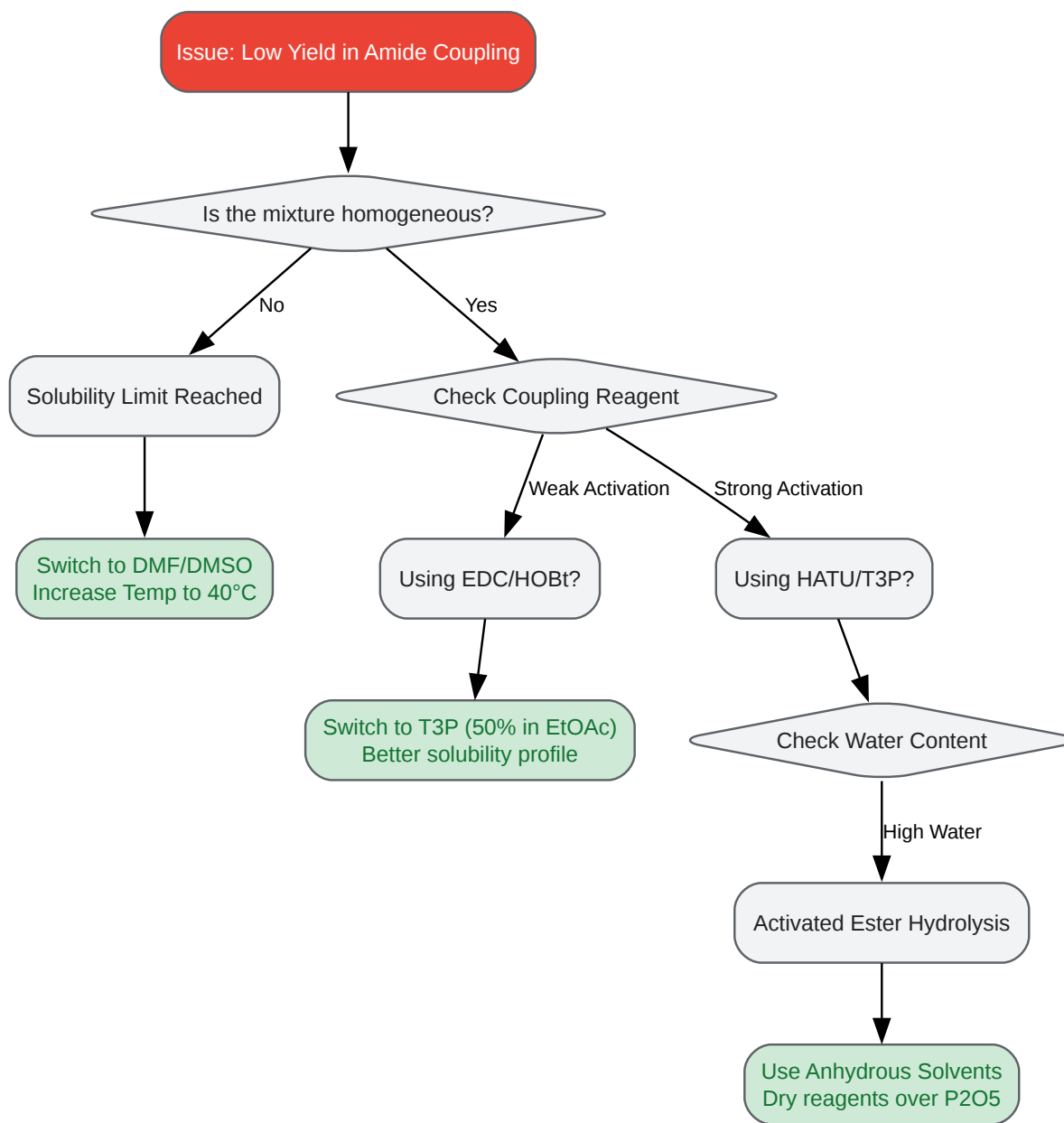
Scenario: Reaction mixture turns into a thick slurry; conversion stops at 60%.

Root Cause Analysis: The activated ester (formed by EDC/HOBt or HATU) precipitates out of solution before the amine can attack, or the amine itself is protonated and insoluble.

Recommended System:

- Solvent: DMSO or DMF is mandatory for the amine solubility.[\[1\]](#)
- Coupling Reagent: HATU is preferred over EDC for difficult steric couplings, but T3P (Propylphosphonic anhydride) is the superior choice for scale-up due to easier workup (water-soluble byproducts).[\[1\]](#)
- Base: Diisopropylethylamine (DIPEA).[\[1\]](#) Ensure pH is >8 to keep the amine free.[\[1\]](#)

## Logic Tree: Amide Coupling Optimization



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Figure 2: Decision matrix for troubleshooting the final amide coupling step.

## References

- Epizyme, Inc. (2012).[1] Substituted Benzamides and Methods of Use Thereof. WO2012142329A1.[1] [Link](#)

- Primary source for the convergent synthesis route and intermedi
- Knutson, S. K., et al. (2014).[1] Selective Inhibition of EZH2 by EPZ-6438 Leads to Potent Antitumor Activity in EZH2-Mutant Non-Hodgkin Lymphoma.[1][2] Molecular Cancer Therapeutics, 13(4), 842–854.[1][2] [Link](#)
- Describes the biological rationale and chemical structure confirm
- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014).[1] Selection of Boron Reagents for Suzuki–Miyaura Coupling. Chemical Society Reviews, 43, 412-443.[1] [Link](#)
- Authoritative review on minimizing protodeboronation and homocoupling in Suzuki reactions.
- Dunetz, J. R., et al. (2016).[1] Large-Scale Applications of Amide Coupling Reagents for the Synthesis of Pharmaceuticals. Organic Process Research & Development, 20(2), 140–177. [1] [Link](#)[1]
- Source for T3P vs HATU selection logic in process chemistry.

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## Sources

- 1. Tazemetostat | C34H44N4O4 | CID 66558664 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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